

Physical and chemical properties of 5-Bromo-6-nitro-1,3-benzodioxole.

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Compound of Interest

Compound Name: 5-Bromo-6-nitro-1,3-benzodioxole

Cat. No.: B1270917

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An In-depth Technical Guide to **5-Bromo-6-nitro-1,3-benzodioxole**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and potential applications of **5-Bromo-6-nitro-1,3-benzodioxole**. This compound serves as a valuable intermediate in the synthesis of various active pharmaceutical ingredients and specialty chemicals.

Physical and Chemical Properties

5-Bromo-6-nitro-1,3-benzodioxole is a substituted benzodioxole derivative. Its core structure consists of a benzene ring fused to a dioxole ring, with a bromine atom and a nitro group as substituents.

Quantitative Data Summary

The key physical and chemical properties of **5-Bromo-6-nitro-1,3-benzodioxole** are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	7748-58-5	[1][2]
Molecular Formula	C ₇ H ₄ BrNO ₄	[1][2][3]
Molecular Weight	246.02 g/mol	[2]
Appearance	Yellow powder	[4]
Melting Point	89 °C	[1][3]
Boiling Point	292.0 °C at 760 mmHg (Predicted)	[1][3]
Density	1.912 g/cm ³ (Predicted)	[1][3]
Flash Point	130.4 °C	[1]
Refractive Index	1.645	[1]
XLogP3	2.60920	[1]

Spectral Data

While specific spectral data sets are not widely published, supplier specifications indicate that the Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectra conform to the structure of **5-Bromo-6-nitro-1,3-benzodioxole**[4].

Experimental Protocols

Synthesis of 5-Bromo-6-nitro-1,3-benzodioxole

A plausible synthetic route to **5-Bromo-6-nitro-1,3-benzodioxole** involves the nitration of 5-bromo-1,3-benzodioxole. The following is a generalized experimental protocol based on standard aromatic nitration procedures.

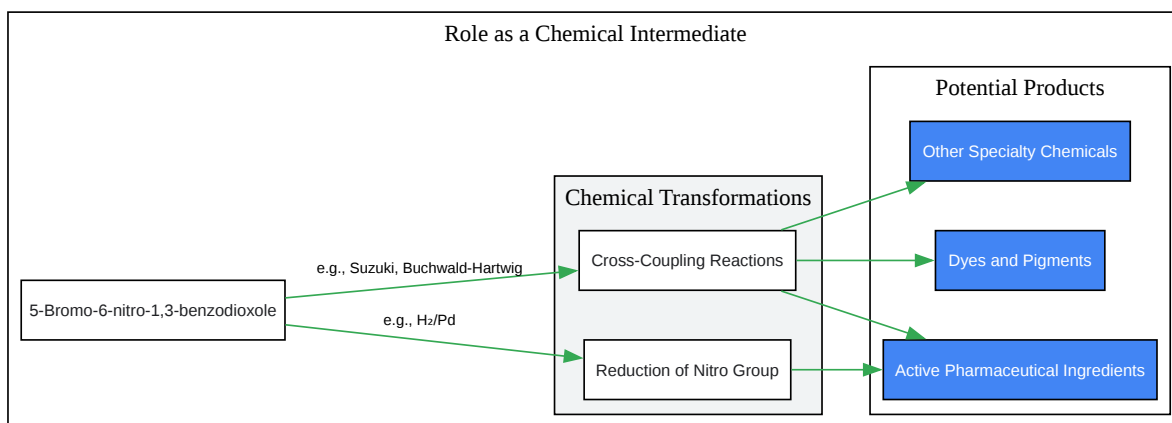
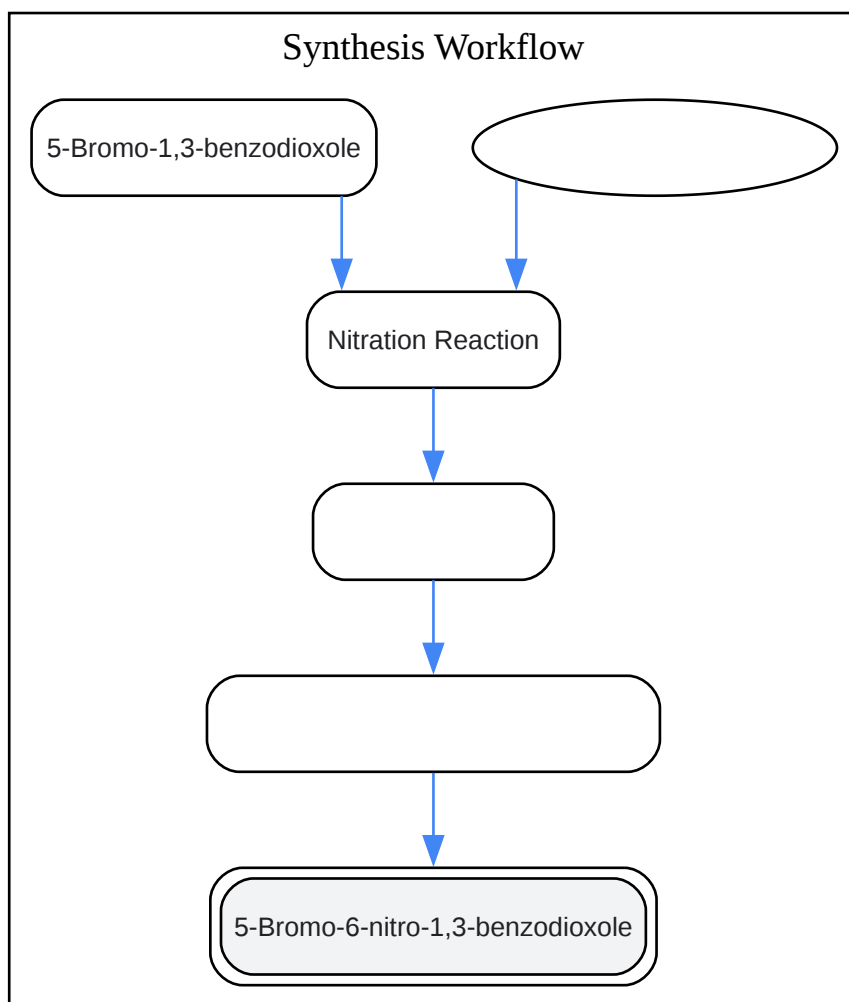
Materials:

- 5-Bromo-1,3-benzodioxole
- Concentrated Sulfuric Acid (H₂SO₄)

- Concentrated Nitric Acid (HNO_3)
- Ice
- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Saturated Sodium Bicarbonate solution (NaHCO_3)
- Brine
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath, slowly add concentrated sulfuric acid to 5-bromo-1,3-benzodioxole.
- Maintain the temperature below $10\text{ }^\circ\text{C}$ while slowly adding a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the reaction mixture.
- After the addition is complete, allow the reaction to stir at a controlled temperature (e.g., $0\text{-}10\text{ }^\circ\text{C}$) for a specified period, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully pour the reaction mixture over crushed ice.
- Extract the aqueous mixture with a suitable organic solvent such as dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography to obtain pure **5-Bromo-6-nitro-1,3-benzodioxole**.



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